The Biological Activity and Function of 1-Heptadecene: A Technical Guide

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Compound of Interest

Compound Name:	*1-Heptadecene*
CAS No.:	*64743-02-8*
Cat. No.:	*B7770497*

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Abstract

1-Heptadecene, a long-chain aliphatic alkene, has emerged as a molecule of interest in the scientific community due to its diverse biological activities. Present in a variety of natural sources, including plants and microorganisms, this compound has demonstrated promising antifungal, antibacterial, anti-inflammatory, and anticancer properties in preliminary studies. This technical guide provides a comprehensive overview of the current understanding of **1-Heptadecene**'s biological functions, with a focus on its mechanisms of action, quantitative activity data derived from extracts, and detailed experimental methodologies. The information is intended to serve as a foundational resource for researchers and professionals engaged in the exploration and development of novel therapeutic agents.

Introduction

1-Heptadecene ($C_{17}H_{34}$) is an unsaturated hydrocarbon that has been identified in various natural sources.[1][2] Its presence in organisms ranges from bacteria and fungi to plants and insects, where it can play a role as a pheromone or a metabolic byproduct.[2] Recent scientific

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investigations have begun to uncover its potential as a bioactive compound, exhibiting a range of effects that are of interest for drug discovery and development. This guide synthesizes the available technical information on its biological activities, providing a framework for future research.

Antimicrobial Activity

Extracts containing **1-Heptadecene** have shown notable activity against a spectrum of fungal and bacterial pathogens. The primary proposed mechanism of action is the disruption of the microbial cell membrane.

Antifungal Activity

The antifungal properties are believed to stem from the interaction of **1-Heptadecene** with ergosterol, a critical component of fungal cell membranes. This interaction is hypothesized to increase membrane permeability, leading to the leakage of essential intracellular components and ultimately cell death.[3]

Antibacterial Activity

Similarly, the antibacterial effects of **1-Heptadecene**-containing extracts are attributed to their ability to compromise the integrity of the bacterial cell membrane. This disruption can lead to a loss of membrane potential and an increase in permeability, resulting in bactericidal effects.[4] [5] Flavonoids present in some extracts containing **1-Heptadecene** may also interfere with cell-to-cell signaling pathways, thereby inhibiting biofilm formation.[6]

Quantitative Antimicrobial Data

The following table summarizes the Minimum Inhibitory Concentration (MIC) values obtained from studies on plant extracts containing **1-Heptadecene**. It is important to note that these values represent the activity of the entire extract and not of purified **1-Heptadecene**.

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Target Organism	Extract Source	MIC (µg/mL)	Reference
Staphylococcus aureus	Aporosa cardiosperma (methanolic extract)	250	[7]
Bacillus subtilis	Aporosa cardiosperma (methanolic extract)	250	[7]
Mycobacterium tuberculosis	Aporosa cardiosperma (methanolic extract)	250	[7]
Klebsiella pneumoniae	Aporosa cardiosperma (methanolic extract)	250	[7]
Aeromonas hydrophila	Aporosa cardiosperma (methanolic extract)	250	[7]
Pseudomonas aeruginosa	Aporosa cardiosperma (methanolic extract)	250	[7]

Experimental Protocols

A broth microdilution method is typically used to determine the MIC of extracts.

- Preparation of Inoculum: Bacterial or fungal strains are cultured on appropriate agar plates. Colonies are then used to inoculate a sterile broth, and the suspension is adjusted to a McFarland standard of 0.5.
- Preparation of Extract Dilutions: A stock solution of the plant extract is prepared in a suitable solvent (e.g., DMSO). Serial two-fold dilutions are then made in a 96-well microtiter plate containing broth.

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- Inoculation and Incubation: The standardized microbial suspension is added to each well. The plate is incubated at an appropriate temperature (e.g., 37°C for bacteria, 28°C for fungi) for 18-24 hours.

- Determination of MIC: The MIC is recorded as the lowest concentration of the extract that completely inhibits visible growth of the microorganism.

Antimicrobial Mechanism Workflow



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Proposed mechanism of antimicrobial action for **1-Heptadecene**.

Anti-inflammatory Activity

Studies on heptadecane, a closely related saturated hydrocarbon, suggest that the anti-inflammatory effects may be mediated through the downregulation of the NF-κB signaling pathway. This pathway is a key regulator of the inflammatory response, controlling the expression of pro-inflammatory cytokines and enzymes.

NF-κB Signaling Pathway

Heptadecane has been shown to inhibit the phosphorylation of key signaling molecules such as IKKα/β, ERK1/2, p38, and JNK. This, in turn, prevents the activation and nuclear translocation of the NF-κB complex, leading to a reduction in the expression of downstream pro-inflammatory genes like cyclooxygenase-2 (COX-2) and inducible nitric oxide synthase (iNOS).

Experimental Protocols

This assay is used to quantify the activation of the NF-κB pathway.

- Cell Culture and Transfection: A suitable cell line (e.g., HEK293T or HCT-116) is cultured and transfected with a reporter plasmid containing the luciferase gene under the control of an NF-κB responsive promoter.

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- Treatment: The transfected cells are pre-treated with various concentrations of the test compound (e.g., **1-Heptadecene**) for a specified time (e.g., 1 hour).
- Stimulation: The cells are then stimulated with an inflammatory agent such as tumor necrosis factor-alpha (TNF-α) or lipopolysaccharide (LPS) to activate the NF-κB pathway.
- Luciferase Assay: After an incubation period (e.g., 6-24 hours), the cells are lysed, and a luciferase substrate is added. The resulting luminescence, which is proportional to NF-κB activity, is measured using a luminometer.[8][9][10]

This technique is used to measure the protein levels of COX-2 and iNOS.

- Cell Culture and Treatment: A relevant cell line (e.g., RAW 264.7 macrophages) is treated with the test compound and an inflammatory stimulus as described above.
- Protein Extraction: The cells are lysed, and the total protein is extracted.
- SDS-PAGE and Western Blotting: The protein lysates are separated by SDS-polyacrylamide gel electrophoresis and transferred to a PVDF membrane.
- Immunodetection: The membrane is incubated with primary antibodies specific for COX-2 and iNOS, followed by incubation with a secondary antibody conjugated to an enzyme (e.g., HRP). The protein bands are visualized using a chemiluminescent substrate.[11][12]

Anti-inflammatory Signaling Pathway

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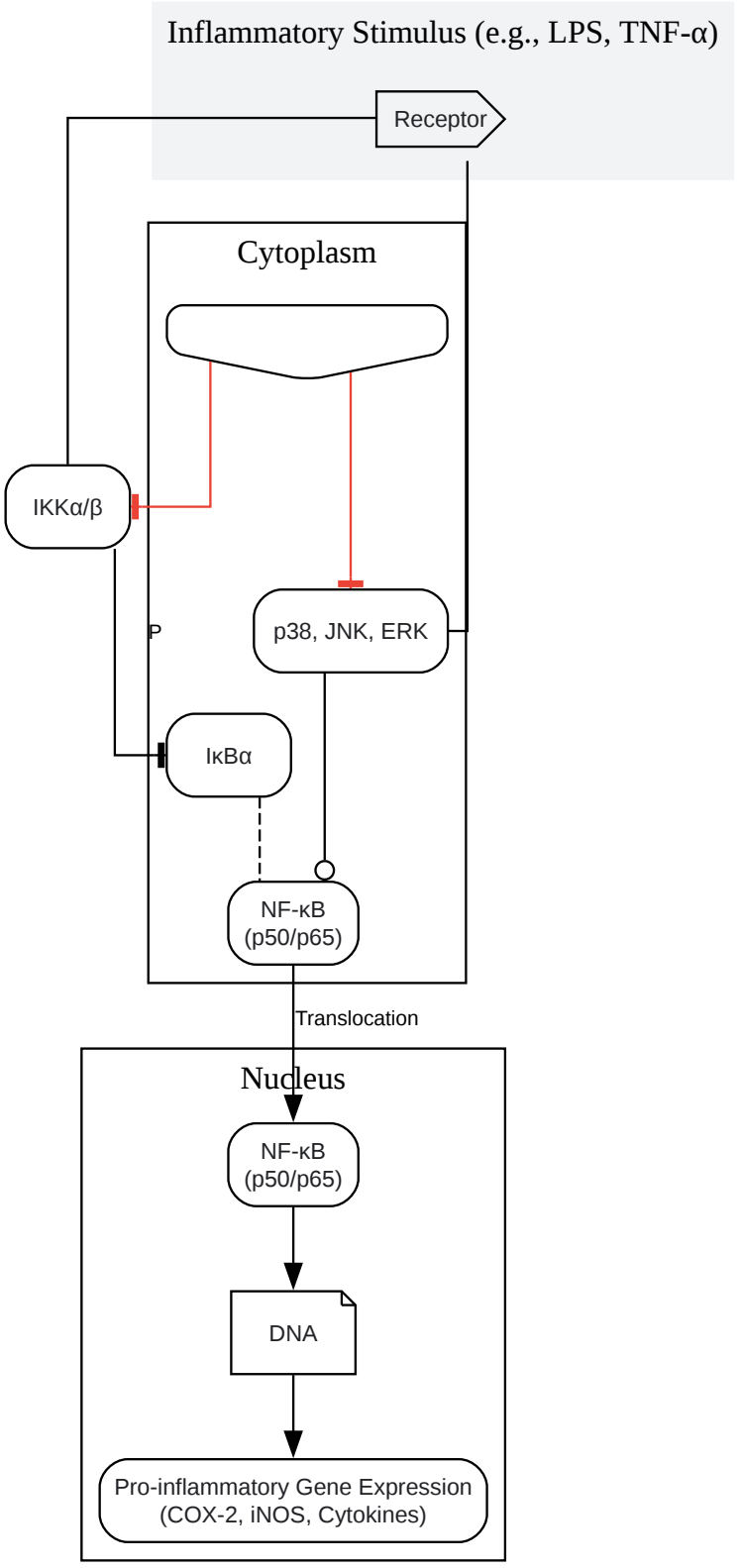

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Proposed anti-inflammatory mechanism of **1-Heptadecene** via NF-κB pathway inhibition.

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Anticancer Activity

Extracts containing **1-Heptadecene** have demonstrated cytotoxic effects against several cancer cell lines. The proposed mechanism involves the induction of apoptosis through both intrinsic and extrinsic pathways.

Apoptosis Induction

The anticancer activity of these extracts is thought to be mediated by the upregulation of pro-apoptotic proteins and the downregulation of anti-apoptotic proteins, leading to the activation of caspases and subsequent programmed cell death.

Quantitative Anticancer Data

The following table presents the half-maximal inhibitory concentration (IC50) values of various extracts containing **1-Heptadecene** against different cancer cell lines. It is crucial to reiterate that these values reflect the potency of the total extract.

Cell Line	Cancer Type	Extract Source	IC50 (µg/mL)	Reference
MCF-7	Breast Cancer	Streptomyces albidoflavus	17.46	[13]
MCF-7	Breast Cancer	Rosa bracteata	37.91 ± 2.10	[14]
A549	Lung Cancer	Rosa bracteata	48.23 ± 3.55	[14]
HepG2	Liver Cancer	Rosa bracteata	51.15 ± 6.42	[14]
HCT-116	Colon Cancer	Rosa bracteata	45.72 ± 4.18	[14]

Experimental Protocols

The MTT assay is a colorimetric assay for assessing cell metabolic activity.

- Cell Seeding: Cancer cells are seeded in a 96-well plate and allowed to attach overnight.
- Treatment: The cells are treated with various concentrations of the test compound for a specified period (e.g., 24, 48, or 72 hours).

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- MTT Addition: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 2-4 hours. Viable cells with active mitochondria will reduce MTT to purple formazan crystals.
- Solubilization: The formazan crystals are dissolved in a solubilization solution (e.g., DMSO).
- Absorbance Measurement: The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader. The IC50 value is calculated from the dose-response curve. [1][15][16]

Anticancer Signaling Pathway

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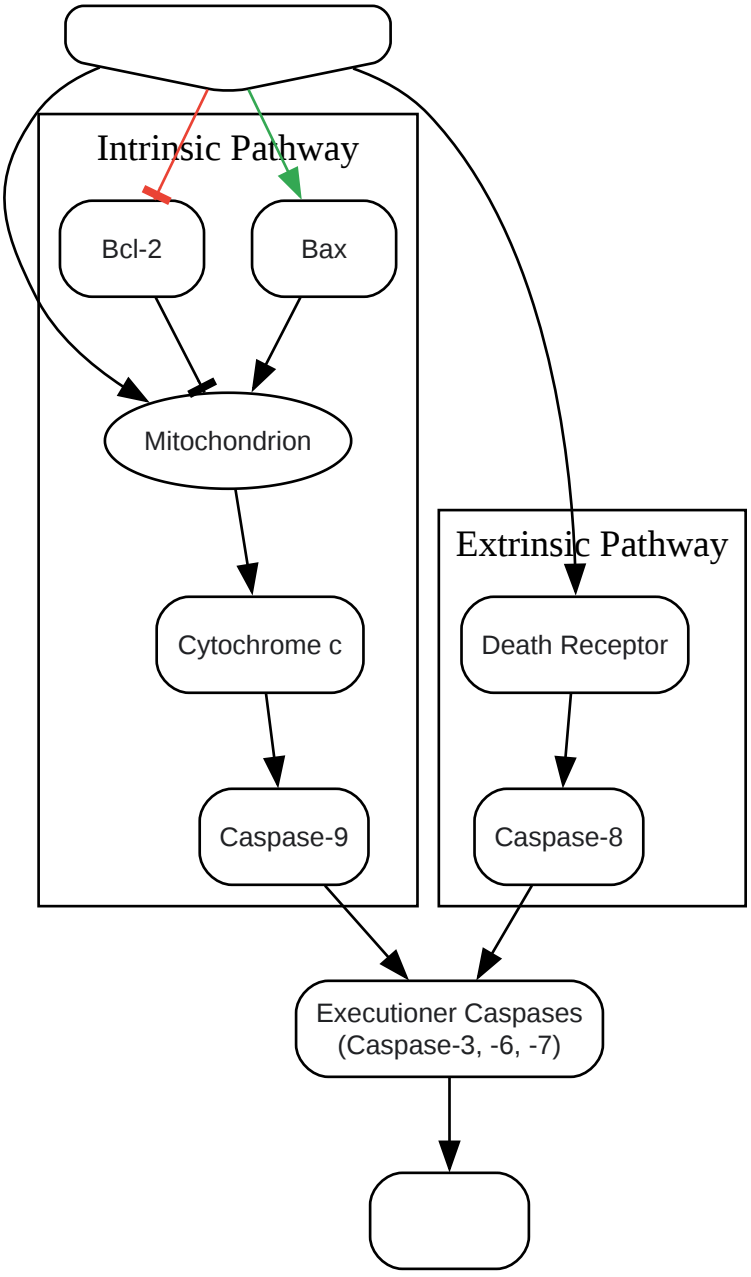

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Proposed apoptotic signaling pathways for anticancer activity of **1-Heptadecene**-containing extracts.

Antioxidant Activity

Extracts containing **1-Heptadecene** have also been reported to possess antioxidant properties, which can be attributed to their ability to scavenge free radicals.

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Quantitative Antioxidant Data

The antioxidant capacity is often expressed as the IC50 value in a DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay.

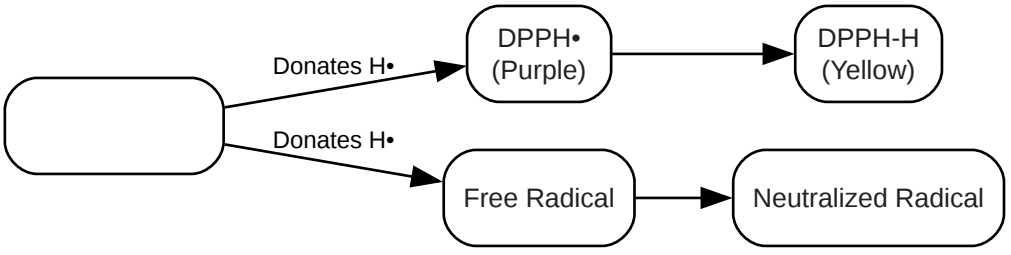
Extract Source	IC50 (µg/mL)	Reference
Streptomyces albidoflavus	8.92	[13]
Ruppia maritima	87.92	[17]

Experimental Protocols

This assay measures the ability of a compound to donate a hydrogen atom or an electron to the stable DPPH radical.

- Preparation of DPPH Solution: A solution of DPPH in a suitable solvent (e.g., methanol) is prepared.
- Reaction Mixture: Various concentrations of the test compound are mixed with the DPPH solution.
- Incubation: The mixture is incubated in the dark at room temperature for a specified time (e.g., 30 minutes).
- Absorbance Measurement: The absorbance of the solution is measured at a specific wavelength (e.g., 517 nm). A decrease in absorbance indicates radical scavenging activity. The IC50 value is calculated from the percentage of inhibition.[7][17][18]

Antioxidant Activity Workflow



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